

Essential Safety and Operational Guide for Handling 2-Amino-5-phenylpentanoic Acid

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Compound of Interest

Compound Name: 2-Amino-5-phenylpentanoic acid

Cat. No.: B1267188

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **2-Amino-5-phenylpentanoic acid**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

Chemical Identifier:

- Name: **2-Amino-5-phenylpentanoic acid**
- CAS Number: 34993-02-7
- Molecular Formula: $C_{11}H_{15}NO_2$ [\[1\]](#)

Hazard Identification: This compound is classified with the following hazard statements:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

The signal word for this chemical is "Warning".

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following table summarizes the recommended PPE to minimize exposure to **2-Amino-5-phenylpentanoic acid**.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles with side shields. A face shield may be required for splash hazards.	Protects against eye irritation from dust particles and splashes.
Hand Protection	Chemical-resistant nitrile or butyl rubber gloves. Inspect gloves for integrity before use.	Prevents skin contact and subsequent irritation.
Skin and Body Protection	Standard laboratory coat. Long pants and closed-toe shoes are mandatory.	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area, preferably within a certified chemical fume hood. If ventilation is inadequate or dust is generated, a NIOSH-approved respirator with a particulate filter (e.g., N95) is recommended.	Prevents inhalation of dust, which can cause respiratory tract irritation.

Operational and Disposal Plans

Step-by-Step Handling Protocol:

- Preparation:
 - Ensure an eyewash station and safety shower are readily accessible.
 - Designate a specific area for handling, preferably within a chemical fume hood.
 - Assemble all necessary equipment (e.g., spatula, weigh boat, glassware) before handling the compound.

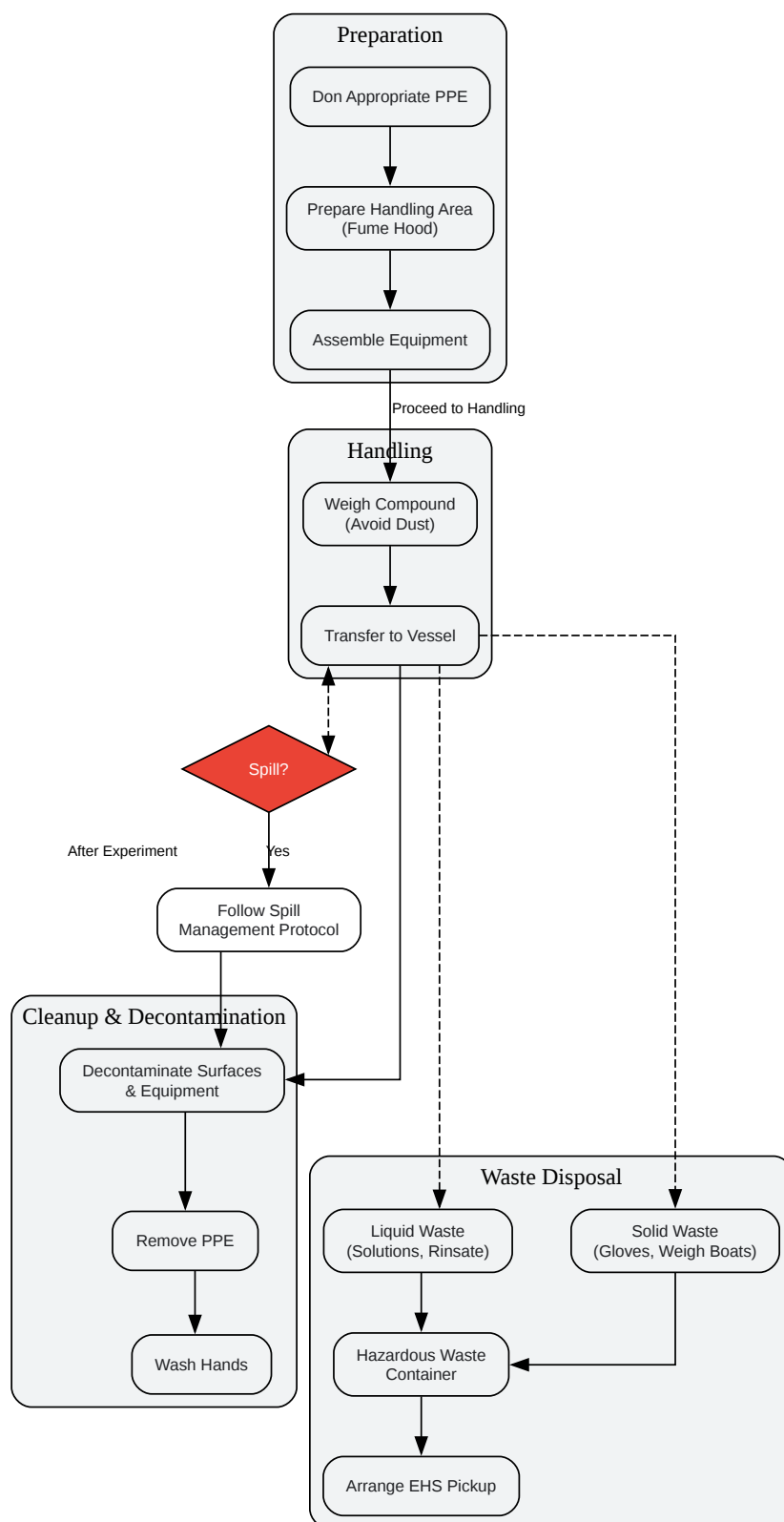
- Don the appropriate PPE as specified in the table above.
- Weighing and Transfer:
 - Handle **2-Amino-5-phenylpentanoic acid**, which is a solid, with care to avoid generating dust.
 - Use a spatula to carefully transfer the desired amount of the solid onto a weigh boat.
 - Slowly add the weighed compound to the reaction vessel or solvent.
 - Avoid all direct contact with skin and eyes.
- Spill Management:
 - Small Spills: With appropriate PPE, cover the spill with an absorbent material like vermiculite or sand. Carefully sweep the material into a designated hazardous waste container. Clean the spill area with a damp cloth and dispose of the cloth as hazardous waste.
 - Large Spills: Evacuate the immediate area. Alert your institution's Environmental Health and Safety (EHS) department.
- Decontamination:
 - After handling is complete, decontaminate all surfaces and non-disposable equipment that may have come into contact with the chemical.
 - Remove PPE in the correct order to prevent cross-contamination (gloves first, then lab coat, followed by eye protection).
 - Wash hands thoroughly with soap and water.

Disposal Plan:

All waste materials contaminated with **2-Amino-5-phenylpentanoic acid** must be treated as hazardous waste. Do not dispose of this chemical down the drain or in regular trash.

- Solid Waste:
 - Collect unused or expired solid **2-Amino-5-phenylpentanoic acid** in its original container or a clearly labeled, sealed waste bag.
 - Contaminated disposables such as gloves, weigh boats, and paper towels should be placed in a designated hazardous waste container for solid organic waste.[\[2\]](#)
- Liquid Waste:
 - Solutions containing **2-Amino-5-phenylpentanoic acid** should be collected in a designated container for non-halogenated organic liquid waste.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - The container must be clearly labeled with "Hazardous Waste" and the full chemical name.
- Container Management:
 - Keep all waste containers securely closed except when adding waste.
 - Store waste containers in a designated, well-ventilated area, away from incompatible materials.
 - Arrange for pickup and disposal by your institution's licensed hazardous waste management service.
- Empty Containers:
 - Empty containers that held **2-Amino-5-phenylpentanoic acid** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.
 - After rinsing, deface the label on the empty container before disposal in the regular trash.

Workflow for Handling 2-Amino-5-phenylpentanoic Acid



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Caption: Workflow for safe handling and disposal of **2-Amino-5-phenylpentanoic acid**.

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